

A Comprehensive Technical Guide to the Safe Handling of Bromo-PEG2-acetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromo-PEG2-acetic acid

Cat. No.: B8233495

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data and handling procedures for **Bromo-PEG2-acetic acid**. Designed for professionals in research and drug development, this document outlines the essential precautions, experimental considerations, and emergency protocols to ensure a safe laboratory environment.

Introduction

Bromo-PEG2-acetic acid is a heterobifunctional linker commonly employed in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1][2][3][4] Its structure incorporates a bromo group, a good leaving group for nucleophilic substitution, and a terminal carboxylic acid, which can react with primary amines to form stable amide bonds.[3][5] The polyethylene glycol (PEG) spacer enhances the solubility of the molecule in aqueous media.[3][5] Given its reactive nature, understanding the safety and handling of this compound is paramount.

While a specific, comprehensive Safety Data Sheet (SDS) for **Bromo-PEG2-acetic acid** is not readily available, this guide extrapolates critical safety information from the SDS of the structurally related and hazardous compound, Bromoacetic acid.[6][7][8][9][10][11] Researchers should handle **Bromo-PEG2-acetic acid** with the assumption that it may pose similar hazards.

Physicochemical Properties

A clear understanding of the physical and chemical properties of **Bromo-PEG2-acetic acid** is fundamental for its safe handling and use in experimental settings.

Property	Value	Source
CAS Number	1807503-92-9	[1][5]
Molecular Formula	C7H13BrO4	[1][5][12]
Molecular Weight	241.08 g/mol	[1][12]
Boiling Point	347.2 ± 27.0 °C at 760 mmHg	[1]
Density	1.5 ± 0.1 g/cm ³	[1]
Flash Point	163.8 ± 23.7 °C	[1]
LogP	0.34	[1]

Hazard Identification and Safety Precautions

Based on the data for Bromoacetic acid, **Bromo-PEG2-acetic acid** should be treated as a hazardous substance. The primary hazards are presumed to be toxicity upon inhalation, ingestion, or skin contact, and the potential to cause severe skin and eye irritation or burns.[6][7][9][10][11]

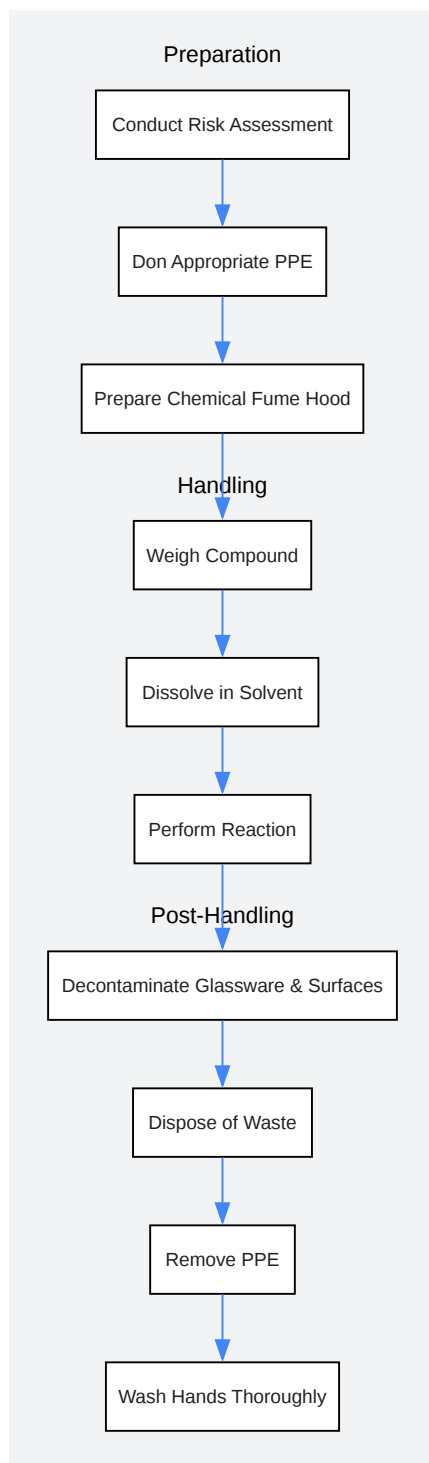
Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Bromo-PEG2-acetic acid** to minimize exposure.

PPE	Specifications	Rationale
Eye Protection	Chemical safety goggles and a face shield.[6][9]	To protect against splashes and fine particles that can cause severe eye damage.[7][10][11]
Hand Protection	Acid-resistant gloves (e.g., nitrile or neoprene).[6]	To prevent skin contact, which may be fatal if absorbed.[10]
Body Protection	A lab coat and appropriate protective clothing to prevent skin exposure.[6]	To protect against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [8][11] A NIOSH/MSHA approved respirator may be necessary for handling larger quantities or in case of insufficient ventilation.[8]	To prevent inhalation of dust or vapors, which can be toxic and cause respiratory tract burns. [7][10]

Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **Bromo-PEG2-acetic acid**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Bromo-PEG2-acetic acid**.

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [10]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [10]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [10]
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. [10]

Spill and Leak Procedures

In case of a spill, evacuate the area and ensure adequate ventilation.[\[8\]](#) Wearing appropriate PPE, sweep up the material and place it into a suitable, labeled disposal container.[\[8\]](#) Avoid generating dust.[\[8\]](#)

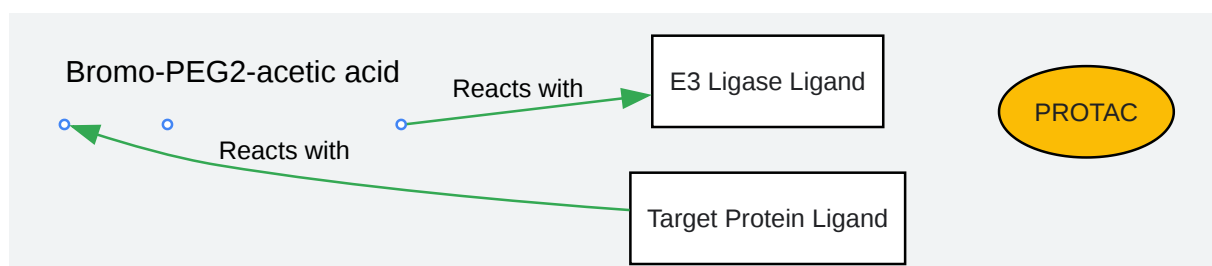
Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Aspect	Procedure
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[6] The recommended storage temperature from suppliers is -20°C.[5]
Disposal	Dispose of in a manner consistent with federal, state, and local regulations for hazardous waste. [6]

Role in PROTAC Synthesis

Bromo-PEG2-acetic acid serves as a linker in the synthesis of PROTACs. The following diagram illustrates its role in connecting a ligand for a target protein and a ligand for an E3 ubiquitin ligase.



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Caption: Role of **Bromo-PEG2-acetic acid** as a PROTAC linker.

Conclusion

While **Bromo-PEG2-acetic acid** is a valuable tool in modern drug discovery, particularly in the development of PROTACs, it must be handled with care. By adhering to the safety protocols outlined in this guide, researchers can mitigate the potential risks associated with this compound and ensure a safe and productive research environment. Always consult the most up-to-date safety information from the supplier and your institution's safety office before use.

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References

- 1. Bromo-PEG2-acid | CAS#:1807503-92-9 | Chemsrcc [chemsrc.com]
- 2. Bromo-PEG2-acetic acid | CAS#:2409962-85-0 | Chemsrcc [chemsrc.com]
- 3. Bromo-PEG2-acid | 1807503-92-9 [chemicalbook.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Bromo-PEG2-acid, 1807503-92-9 | BroadPharm [broadpharm.com]
- 6. nj.gov [nj.gov]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. fishersci.com [fishersci.com]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. fishersci.com [fishersci.com]
- 12. Bromo-PEG2-acid | C₇H₁₃BrO₄ | CID 77078174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Bromo-PEG2-acetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8233495#bromo-peg2-acetic-acid-safety-data-sheet-and-handling]

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